

Solubility Profile of (R)-(-)-2-Methylglutaric Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(-)-2-Methylglutaric Acid

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This in-depth technical guide provides a comprehensive overview of the solubility of **(R)-(-)-2-Methylglutaric Acid** in various solvents. Understanding the solubility of this chiral dicarboxylic acid is crucial for its application in pharmaceutical synthesis, agrochemical development, and the creation of specialty polymers. This document compiles available quantitative and qualitative solubility data, outlines detailed experimental protocols for solubility determination, and presents a visual representation of its application in asymmetric synthesis.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for 2-Methylglutaric Acid. It is important to note that much of the available data does not specify the stereoisomer. Data specific to the (R)-(-) or other isomers are noted where available.

Solvent	Isomer	Solubility	Temperature (°C)	Citation
Water	2-Methylglutaric Acid	Soluble	Not Specified	[1][2]
Water	2-Methylglutaric Acid	908 mg/mL	Not Specified	[3][4][5]
Water	2-Methylglutaric Acid	>1000 g/L	Not Specified	
Dimethylformamide (DMF)	2-Methylglutaric Acid	20 mg/mL	Not Specified	[1][2][6]
Dimethyl sulfoxide (DMSO)	2-Methylglutaric Acid	16 mg/mL	Not Specified	[1][2][6]
Dimethyl sulfoxide (DMSO)	(R)-(+)-2-Methylglutaric Acid	Slightly Soluble (with sonication)	Not Specified	[7]
Ethanol	2-Methylglutaric Acid	Slightly Soluble	Not Specified	[1][2][6]
Phosphate-Buffered Saline (PBS), pH 7.2	2-Methylglutaric Acid	10 mg/mL	Not Specified	[1][2][6]
Chloroform	(R)-(+)-2-Methylglutaric Acid	Slightly Soluble (with sonication)	Not Specified	[7]
Methanol	2-Methylglutaric-4,5-13C2 acid	Soluble (1 mg/mL solution prepared)	Not Specified	[8]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental for the successful application of **(R)-(-)-2-Methylglutaric Acid** in various research and development settings. The following are detailed methodologies for key experiments that can be adapted for this compound.

Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating the undissolved solid, and then determining the concentration of the solute in the solution by weighing the residue after solvent evaporation.

Materials:

- **(R)-(-)-2-Methylglutaric Acid**
- Solvent of interest
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- **Preparation of Saturated Solution:** An excess amount of **(R)-(-)-2-Methylglutaric Acid** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The container is placed in a thermostatic shaker or water bath set to the desired temperature. The mixture is agitated for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period confirms saturation.

- **Separation of Undissolved Solute:** A sample of the supernatant is carefully withdrawn using a syringe and filtered through a membrane filter (e.g., 0.45 μm) to remove any undissolved solid particles. The filtration should be performed at the same temperature as the equilibration to prevent precipitation or further dissolution.
- **Solvent Evaporation:** A known volume or weight of the clear filtrate is transferred to a pre-weighed evaporating dish or vial.
- **Drying and Weighing:** The solvent is evaporated at an appropriate temperature. For volatile organic solvents, this can be done at room temperature in a fume hood or at a slightly elevated temperature. For water, an oven set below the boiling point can be used. The dish or vial is then dried to a constant weight in an oven.
- **Calculation:** The solubility is calculated as the mass of the dissolved solid per volume or mass of the solvent.

Spectroscopic Method for Chiral Compounds

For chiral molecules like **(R)-(-)-2-Methylglutaric Acid**, spectroscopic methods can be employed to determine solubility, often in conjunction with chiral chromatography to ensure the analysis is specific to the desired enantiomer.

Materials:

- **(R)-(-)-2-Methylglutaric Acid**
- Solvent of interest
- Spectrophotometer (e.g., UV-Vis or other suitable type)
- Chiral High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and pipettes

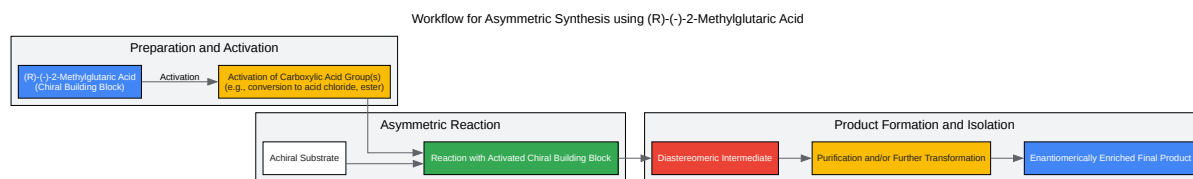
Procedure:

- **Preparation of Standard Solutions:** A series of standard solutions of known concentrations of **(R)-(-)-2-Methylglutaric Acid** in the solvent of interest are prepared.

- **Calibration Curve:** The absorbance of each standard solution is measured at a specific wavelength using a spectrophotometer. A calibration curve of absorbance versus concentration is then plotted. For compounds without a strong chromophore, derivatization may be necessary.
- **Preparation of Saturated Solution:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).
- **Sample Preparation:** A sample of the saturated supernatant is filtered and then diluted with the solvent to a concentration that falls within the range of the calibration curve.
- **Analysis:** The absorbance of the diluted sample is measured.
- **Concentration Determination:** The concentration of **(R)-(-)-2-Methylglutaric Acid** in the diluted sample is determined from the calibration curve. The solubility in the saturated solution is then calculated by taking the dilution factor into account.
- **Enantiomeric Purity Check:** The enantiomeric purity of the dissolved solute can be confirmed using a suitable chiral HPLC method to ensure no racemization has occurred during the experiment.

Visualization of Application in Asymmetric Synthesis

(R)-(-)-2-Methylglutaric Acid is a valuable chiral building block in asymmetric synthesis, a process that selectively produces a specific stereoisomer of a target molecule. The following diagram illustrates a generalized workflow where it can be utilized.



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Caption: Generalized workflow of **(R)-(-)-2-Methylglutaric Acid** in asymmetric synthesis.

This guide provides a foundational understanding of the solubility of **(R)-(-)-2-Methylglutaric Acid**. For specific applications, it is recommended that researchers conduct their own solubility studies at the desired conditions to ensure accuracy and reproducibility.

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